

Application Note and Protocol for Bromoethanol-d4 Stock Solution Preparation

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Compound of Interest

Compound Name: Bromoethanol-d4

Cat. No.: B032892

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This document provides a comprehensive, step-by-step guide for the accurate and safe preparation of **Bromoethanol-d4** stock solutions. Adherence to these protocols is critical due to the hazardous nature of **Bromoethanol-d4**.

Introduction

Bromoethanol-d4 (2-Bromoethanol-1,1,2,2-d4) is a deuterated analog of 2-Bromoethanol, often utilized as an internal standard in mass spectrometry-based analytical methods for the quantification of Bromoethanol.[1] Accurate preparation of stock solutions is the foundational step for generating reliable calibration curves and achieving precise analytical results. This protocol outlines the necessary procedures, safety precautions, and calculations required.

Quantitative Data Summary

For accurate stock solution preparation, it is essential to use the specific physical properties of **Bromoethanol-d4**. The following table summarizes key quantitative data for this compound.

Property	Value	Reference(s)
Chemical Formula	BrCD ₂ CD ₂ OH	[2]
CAS Number	81764-55-8	[3][4]
Molecular Weight	128.99 g/mol	[1][2][4]
Physical State	Liquid	[3]
Density	~1.819 g/mL at 25 °C	[5]
Boiling Point	56-57 °C at 20 mmHg	[5]
Solubility	Soluble in water	[3]
Storage Temperature	2-8°C, Protect from light	[1][2][6]

Experimental Protocol

This protocol details the methodology for preparing a 1 mg/mL stock solution of **Bromoethanol-d4** in a suitable solvent. The principles can be adapted for other desired concentrations.

3.1. Safety Precautions

WARNING: **Bromoethanol-d4** is toxic if swallowed, in contact with skin, or if inhaled, and causes severe skin burns and eye damage.[3][7][8][9] All handling must be performed inside a certified chemical fume hood.

- Personal Protective Equipment (PPE): Wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields at all times.[3]
- Ventilation: All operations involving the handling of pure **Bromoethanol-d4** or its concentrated solutions must be conducted in a properly functioning chemical fume hood to avoid inhalation of vapors.[3][6]
- Spill and Waste: In case of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and dispose of it as hazardous waste.[3][6] All contaminated materials and

waste solutions must be disposed of according to institutional and local hazardous waste regulations.

3.2. Materials and Equipment

- **Bromoethanol-d4** (CAS: 81764-55-8)
- Solvent (e.g., Methanol, Acetonitrile, Dimethyl sulfoxide - choice depends on the final application)
- Analytical balance (readable to at least 0.1 mg)
- Volumetric flasks (Class A)
- Micropipettes (calibrated)
- Glass vials with PTFE-lined caps
- Beakers and graduated cylinders
- Vortex mixer

3.3. Stock Solution Preparation (Example: 1 mg/mL)

Step 1: Calculation

- Determine the required mass of **Bromoethanol-d4**.
 - For a 10 mL stock solution at 1 mg/mL, you will need:
 - $1 \text{ mg/mL} \times 10 \text{ mL} = 10 \text{ mg}$ of **Bromoethanol-d4**.
- Determine the volume of **Bromoethanol-d4** to measure (if dispensing by volume).
 - $\text{Volume (mL)} = \text{Mass (g)} / \text{Density (g/mL)}$
 - $\text{Volume (mL)} = 0.010 \text{ g} / 1.819 \text{ g/mL} \approx 0.0055 \text{ mL}$ or $5.5 \text{ }\mu\text{L}$.

- Note: Due to the small volume and viscosity, gravimetric measurement (weighing) is the recommended and more accurate method.

Step 2: Gravimetric Preparation (Recommended)

- Place a clean, dry glass vial on the analytical balance and tare the weight.
- Inside a chemical fume hood, carefully add approximately 10 mg of **Bromoethanol-d4** directly into the tared vial using a micropipette. Record the exact mass from the balance (e.g., 10.2 mg).
- Based on the actual mass, calculate the precise volume of solvent required to achieve the target concentration of 1 mg/mL.
 - Required Volume (mL) = Actual Mass (mg) / Target Concentration (mg/mL)
 - Example: 10.2 mg / 1 mg/mL = 10.2 mL of solvent.
- Carefully add the calculated volume of the chosen solvent to the vial containing the **Bromoethanol-d4**.
- Cap the vial securely and vortex thoroughly until the solution is completely homogenous.
- Label the vial clearly with the compound name, concentration, solvent, preparation date, and your initials.
- Store the stock solution in a refrigerator at 2-8°C, protected from light.^{[1][2][6]}

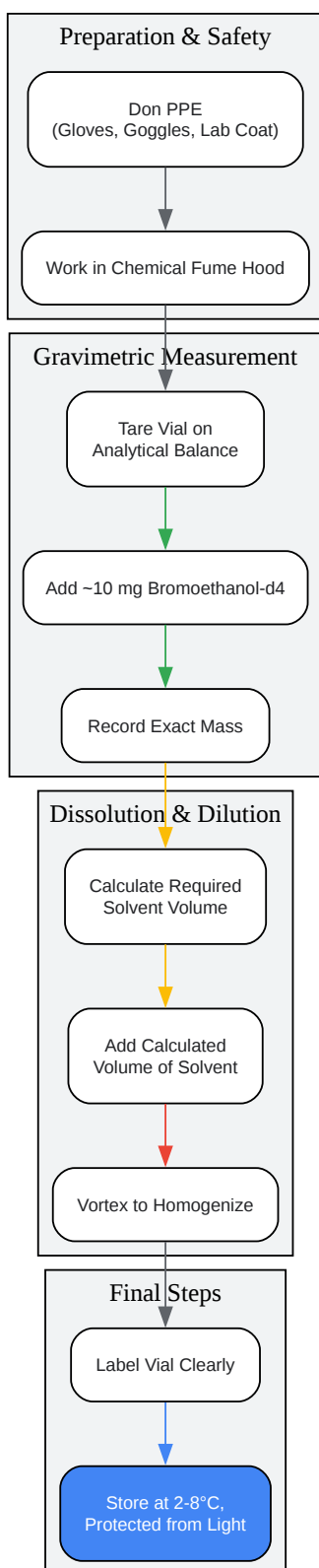
Step 3: Volumetric Preparation (Alternative)

- Add approximately 5 mL of the chosen solvent to a 10 mL Class A volumetric flask.
- Inside a chemical fume hood, weigh a vial containing **Bromoethanol-d4**. Dispense approximately 10 mg of the liquid into the volumetric flask. Reweigh the vial to determine the exact mass added to the flask by difference.
- Add solvent to the volumetric flask until the volume is close to the 10 mL mark.

- Cap the flask and invert it multiple times to ensure the solute is fully dissolved.
- Carefully add more solvent dropwise until the bottom of the meniscus aligns with the calibration mark on the neck of the flask.
- Cap the flask again and invert several more times to ensure the final solution is homogenous.
- Transfer the solution to a labeled storage vial with a PTFE-lined cap.
- Store the stock solution in a refrigerator at 2-8°C, protected from light.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Experimental Workflow Visualization

The following diagram illustrates the key steps in the recommended gravimetric preparation of the **Bromoethanol-d4** stock solution.



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Caption: Workflow for **Bromoethanol-d4** Stock Solution Preparation.

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